

Application Notes and Protocols for PhosTAC5 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphorylation Targeting Chimeras (PhosTACs) are revolutionary bifunctional molecules designed for the targeted dephosphorylation of proteins within a cellular context. Unlike traditional kinase inhibitors that block phosphorylation, PhosTACs actively remove phosphate groups from proteins, thereby modulating their activity, stability, and localization. This technology offers a novel approach to manipulate cellular signaling pathways with high specificity.[1][2]

PhosTAC5 is a specific PhosTAC molecule that has been demonstrated to induce the dephosphorylation of Programmed Cell Death Protein 4 (PDCD4) and Forkhead Box O3a (FOXO3a) by recruiting the serine/threonine phosphatase PP2A.[3][4] This document provides detailed application notes and protocols for the use of **PhosTAC5** in cell culture experiments.

Mechanism of Action

PhosTACs operate on an "event-driven model," similar to PROTACs. A single PhosTAC molecule can catalytically induce the dephosphorylation of multiple target protein molecules.[2] **PhosTAC5** is designed to form a ternary complex between the target phosphoprotein and a phosphatase. Specifically, **PhosTAC5** facilitates the recruitment of the PP2A holoenzyme's



scaffolding subunit (PP2A $A\alpha$) to PDCD4 and FOXO3a, leading to their dephosphorylation by the associated catalytic subunit.

Quantitative Data Summary

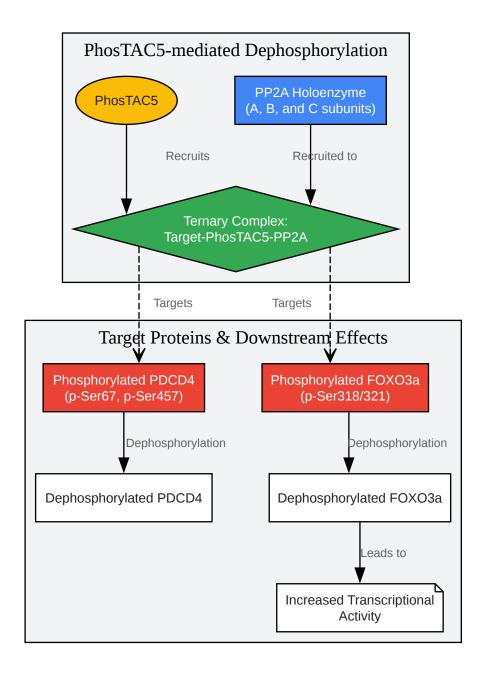
The following table summarizes the quantitative data for a closely related PhosTAC (PhosTAC7), which is expected to have similar performance to **PhosTAC5** in inducing dephosphorylation of PDCD4.

Parameter	Target Protein	Value	Incubation Time	Cell Line	Reference
DePhos50	PDCD4 (Serine 67)	10 μΜ	12 hours	HeLa	
DePhosMax	PDCD4 (Serine 67 & 457)	~90%	~16 hours	HeLa	_

DePhos50: The concentration of PhosTAC required to induce 50% dephosphorylation of the target protein. DePhosMax: The maximum observed dephosphorylation of the target protein.

Signaling Pathway Diagram





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